

Application Notes and Protocols for the Stereoselective Synthesis of (+)-Prelog-Djerassi Lactone

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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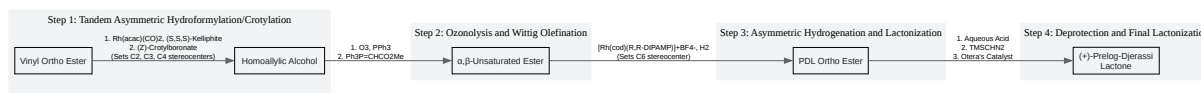
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for two highly efficient and stereoselective syntheses of (+)-**Prelog-Djerassi lactone**, a key chiral building block in the synthesis of various macrolide antibiotics. The protocols are based on established and reliable methodologies, offering high stereocontrol and good overall yields.

Method 1: Asymmetric Hydroformylation/Crotylation Tandem Sequence

This modern approach provides a highly convergent and efficient route to (+)-**Prelog-Djerassi lactone**, achieving the target molecule in only three isolation steps with an excellent overall yield of 57%. The key steps involve a Rh(I)-catalyzed asymmetric hydroformylation/crotylation tandem reaction to set three stereocenters in a single pot, followed by an ozonolysis/Wittig olefination and a hydroxyl-directed asymmetric hydrogenation.^{[1][2][3][4]}

Workflow Diagram



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Caption: Synthetic workflow for (+)-Prelog-Djerassi lactone via asymmetric hydroformylation.

Quantitative Data Summary

Step	Product	Yield (%)	Diastereomeric Ratio (dr)	Enantiomeric Ratio (er)
1. Tandem Hydroformylation /Crotylation	Homoallylic Alcohol	75	>20:1	94:6
2. Ozonolysis/Wittig Olefination	α,β -Unsaturated Ester	85	>20:1 (E:Z)	-
3. Asymmetric Hydrogenation	PDL Ortho Ester	90	>31:1	-
4. Deprotection and Lactonization	(+)-Prelog-Djerassi Lactone	99	-	-
Overall	57			

Experimental Protocols

Step 1: Tandem Asymmetric Hydroformylation/Crotylation of Vinyl Ortho Ester

- To a solution of Rh(acac)(CO)₂ (0.5 mol%) and (S,S,S)-Kelliphite (1.0 mol%) in toluene (0.2 M) is added vinyl ortho ester at room temperature.
- The solution is pressurized with a 1:1 mixture of H₂/CO (10 atm) and stirred at 60 °C for 24 hours.
- The reaction is cooled to -78 °C, and a solution of (Z)-crotylboronate (1.5 equiv) in toluene is added.
- The mixture is stirred at -78 °C for 1 hour and then warmed to room temperature over 16 hours.
- The reaction is quenched with an aqueous solution of Rochelle's salt and stirred vigorously for 4 hours.
- The aqueous layer is extracted with ethyl acetate, and the combined organic layers are washed with brine, dried over MgSO₄, filtered, and concentrated.
- The crude product is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to afford the homoallylic alcohol.

Step 2: Ozonolysis and Wittig Olefination

- A solution of the homoallylic alcohol in CH₂Cl₂ (0.1 M) is cooled to -78 °C, and ozone is bubbled through the solution until a blue color persists.
- The solution is purged with nitrogen, and triphenylphosphine (1.2 equiv) is added. The mixture is allowed to warm to room temperature and stirred for 4 hours.
- Methyl (triphenylphosphoranylidene)acetate (1.5 equiv) is added, and the mixture is stirred at room temperature for 12 hours.
- The solvent is removed under reduced pressure, and the residue is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to yield the α,β-unsaturated ester.

Step 3: Asymmetric Hydrogenation

- To a solution of the α,β -unsaturated ester in CH_2Cl_2 (0.1 M) is added $[\text{Rh}(\text{cod})(\text{R},\text{R}\text{-DIPAMP})]\text{BF}_4^-$ (1 mol%).
- The flask is evacuated and backfilled with hydrogen (3 atm).
- The reaction is stirred at room temperature for 24 hours.
- The solvent is removed under reduced pressure, and the crude product is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to give the saturated ortho ester.

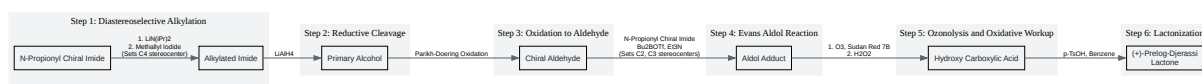
Step 4: Deprotection and Final Lactonization

- The saturated ortho ester is dissolved in a 3:1 mixture of THF and 1 M HCl (0.1 M) and stirred at room temperature for 2 hours.
- The reaction is neutralized with saturated aqueous NaHCO_3 and extracted with ethyl acetate.
- The combined organic layers are dried over MgSO_4 , filtered, and concentrated.
- The crude carboxylic acid is dissolved in a 1:1 mixture of toluene and methanol (0.1 M), and TMSCHN_2 (2.0 M in hexanes, 1.2 equiv) is added dropwise until a yellow color persists.
- After 30 minutes, the excess TMSCHN_2 is quenched with acetic acid, and the solvent is removed.
- The resulting methyl ester is dissolved in toluene (0.1 M), and Otera's catalyst (distannoxane complex, 2 mol%) is added.
- The mixture is heated to 80 °C for 12 hours.
- The solvent is evaporated, and the residue is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to afford (+)-**Prelog-Djerassi lactone**.

Method 2: Evans Aldol Reaction Approach

This classic and highly reliable method utilizes a chiral oxazolidinone auxiliary to control the stereochemistry of key bond-forming reactions. The synthesis involves a diastereoselective alkylation followed by a highly stereoselective Evans-boron aldol reaction.[5][6][7]

Workflow Diagram



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Caption: Synthetic workflow for **(+)-Prelog-Djerassi lactone** via the Evans aldol reaction.

Quantitative Data Summary

Step	Product	Yield (%)	Diastereomeric Ratio (dr)
1. Diastereoselective Alkylation	Alkylated Imide	73	97:3
2. Reductive Cleavage	Primary Alcohol	>90	-
3. Oxidation to Aldehyde	Chiral Aldehyde	85-91	-
4. Evans Aldol Reaction	Aldol Adduct	71	>400:1 (erythro:threo)
5. Ozonolysis and Oxidative Workup	Hydroxy Carboxylic Acid	~80	-
6. Lactonization	(+)-Prelog-Djerassi Lactone	>90	-

Experimental Protocols

Step 1: Diastereoselective Alkylation

- A solution of the (1S,2R)-norephedrine-based N-propionyl imide in THF (0.5 M) is cooled to -78 °C.
- Lithium diisopropylamide (1.1 equiv) is added dropwise, and the solution is stirred for 30 minutes.
- Methallyl iodide (1.2 equiv) is added, and the reaction is stirred at -78 °C for 4 hours.
- The reaction is quenched with saturated aqueous NH₄Cl and warmed to room temperature.
- The aqueous layer is extracted with ether, and the combined organic layers are washed with brine, dried over MgSO₄, filtered, and concentrated.
- The crude product is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to yield the alkylated imide.

Step 2: Reductive Cleavage

- To a suspension of LiAlH₄ (2.0 equiv) in ether (0.5 M) at 0 °C is added a solution of the alkylated imide in ether.
- The mixture is stirred at 0 °C for 1 hour.
- The reaction is carefully quenched by the sequential addition of water, 15% aqueous NaOH, and water.
- The resulting slurry is filtered through Celite, and the filtrate is concentrated to give the crude primary alcohol, which is used in the next step without further purification.

Step 3: Oxidation to Aldehyde

- To a solution of the primary alcohol in a 1:1 mixture of CH₂Cl₂ and DMSO (0.5 M) is added triethylamine (5.0 equiv).

- The solution is cooled to 0 °C, and a solution of sulfur trioxide pyridine complex (3.0 equiv) in DMSO is added dropwise.
- The reaction is stirred at 0 °C for 1 hour and then quenched with water.
- The aqueous layer is extracted with ether, and the combined organic layers are washed with brine, dried over MgSO₄, filtered, and concentrated.
- The crude aldehyde is purified by flash column chromatography (silica gel, hexanes/ethyl acetate gradient).

Step 4: Evans Aldol Reaction

- A solution of N-propionyl chiral imide in CH₂Cl₂ (0.5 M) is cooled to 0 °C, and di-n-butylboron triflate (1.1 equiv) is added, followed by triethylamine (1.2 equiv).
- The mixture is stirred for 30 minutes, then cooled to -78 °C.
- A solution of the chiral aldehyde in CH₂Cl₂ is added dropwise.
- The reaction is stirred at -78 °C for 2 hours and then at 0 °C for 1 hour.
- The reaction is quenched with a pH 7 phosphate buffer and extracted with CH₂Cl₂.
- The combined organic layers are washed with brine, dried over MgSO₄, filtered, and concentrated.
- The aldol adduct is purified by crystallization or flash column chromatography.

Step 5: Ozonolysis and Oxidative Workup

- A solution of the aldol adduct and a catalytic amount of Sudan Red 7B in CH₂Cl₂ (0.1 M) is cooled to -78 °C.
- Ozone is bubbled through the solution until the red color disappears.
- The solution is purged with nitrogen, and 30% aqueous H₂O₂ (10 equiv) is added.

- The mixture is warmed to room temperature and stirred vigorously for 12 hours.
- The layers are separated, and the aqueous layer is extracted with CH₂Cl₂.
- The combined organic layers are dried over MgSO₄, filtered, and concentrated to give the hydroxy carboxylic acid.

Step 6: Lactonization

- A solution of the hydroxy carboxylic acid and a catalytic amount of p-toluenesulfonic acid in benzene (0.05 M) is heated to reflux with a Dean-Stark trap for 4 hours.
- The reaction is cooled to room temperature, washed with saturated aqueous NaHCO₃ and brine, dried over MgSO₄, filtered, and concentrated.
- The crude product is purified by crystallization or flash column chromatography to afford (+)-**Prelog-Djerassi lactone**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Synthesis of the Prelog-Djerassi lactone via an asymmetric hydroformylation/crotylation tandem sequence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. york.ac.uk [york.ac.uk]
- 6. organicchemistrydata.org [organicchemistrydata.org]
- 7. mhlw-grants.niph.go.jp [mhlw-grants.niph.go.jp]
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